Introduction: The Privileged Piperidine-4-Carboxamide Scaffold

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Compound of Interest

Compound Name:	*1-Benzyl-4-methyl-piperidine-4-carboxylic acid amide*
CAS No.:	*1345728-57-5*
Cat. No.:	*B1374836*

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The piperidine ring is a ubiquitous structural motif in medicinal chemistry, gracing the architecture of numerous pharmaceuticals and bioactive compounds. Its prevalence stems from its ability to confer favorable physicochemical properties, such as improved solubility and metabolic stability, while providing a three-dimensional framework for precise substituent orientation. Within this class, the substituted piperidine-4-carboxamide scaffold has emerged as a particularly "privileged" structure. Its derivatives have demonstrated a wide spectrum of biological activities, acting as potent inhibitors for targets ranging from receptor tyrosine kinases like Anaplastic Lymphoma Kinase (ALK) to G-protein coupled receptors like CCR5.[1][2][3]

The functional versatility of this scaffold arises from its synthetic tractability and the conformational behavior of the piperidine ring. The carboxamide group at the C4 position serves as a key interaction point, often acting as a hydrogen bond donor or acceptor, while substituents on the piperidine nitrogen and elsewhere on the ring allow for fine-tuning of potency, selectivity, and pharmacokinetic properties.[4][5] Given this complexity, a purely empirical approach to drug design can be inefficient. Theoretical and computational studies provide an indispensable toolkit for rationally designing novel therapeutic agents, offering deep

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insights into structure-activity relationships (SAR), target binding, and molecular properties before a single compound is synthesized.

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the core theoretical methodologies employed in the study of substituted piperidine-4-carboxamides. It moves beyond a simple recitation of protocols to explain the underlying scientific rationale, empowering researchers to make informed decisions in their computational drug discovery workflows.

Part 1: Unraveling the Conformational Landscape

The biological activity of a molecule is intrinsically linked to its three-dimensional shape. For a flexible six-membered ring like piperidine, understanding its conformational preferences is the foundational step in any theoretical analysis. The piperidine ring primarily exists in a low-energy chair conformation, but can also adopt higher-energy boat and twist-boat forms. The orientation of substituents (axial vs. equatorial) on the chair conformer is of paramount importance.

Principles of Conformational Preference

In 4-substituted piperidines, the conformational preferences are often similar to those of analogous cyclohexane systems.[6] Large substituents generally favor the equatorial position to minimize steric hindrance (A-value). However, the presence of the nitrogen atom and the polar carboxamide group introduces unique electronic effects. For instance, in piperidinium salts with polar 4-substituents, the axial conformer can be significantly stabilized due to electrostatic interactions between the substituent and the protonated nitrogen.[7] This demonstrates that the ionization state and local environment can reverse conformational preferences, a critical consideration in modeling physiological conditions.

A multi-pronged approach combining Nuclear Magnetic Resonance (NMR) spectroscopy for solution-state analysis with computational modeling provides a comprehensive understanding of these conformational dynamics.[6][8]

Computational Methodology for Conformational Analysis

Molecular Mechanics (MM) force fields (e.g., COSMIC) have proven effective in quantitatively predicting the conformer energies of both piperidine free bases and their protonated forms.[7]

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These methods model the molecule as a collection of atoms connected by springs, allowing for rapid energy calculations. For higher accuracy, quantum chemical methods are employed.

Experimental Protocol: Conformational Search and Energy Calculation

- Structure Generation: Build the 3D structure of the substituted piperidine-4-carboxamide using molecular modeling software.
- Initial Optimization: Perform an initial geometry optimization using a computationally inexpensive method, such as the semi-empirical PM7 method or a fast MM force field.
- Conformational Search:
  - Systematic Search: Rotate all acyclic single bonds by a defined increment (e.g., 30°) to generate a comprehensive set of possible conformers. This is thorough but computationally intensive.
  - Stochastic Search (e.g., Monte Carlo): Randomly sample torsional angles and retain low-energy structures. This is more efficient for highly flexible molecules.
- Geometry Optimization and Energy Calculation: Subject each unique conformer to full geometry optimization using a more robust method, typically Density Functional Theory (DFT) with a suitable basis set (e.g., B3LYP/6-31G(d)).[3]
- Frequency Analysis: Perform a frequency calculation on all optimized structures to confirm they are true energy minima (i.e., no imaginary frequencies). This step also provides thermodynamic data like Gibbs free energy.
- Population Analysis: Calculate the relative population of each conformer at a given temperature (e.g., 298.15 K) using the Boltzmann distribution equation based on their calculated Gibbs free energies. The lowest energy conformer is often considered the bioactive conformation for subsequent studies.

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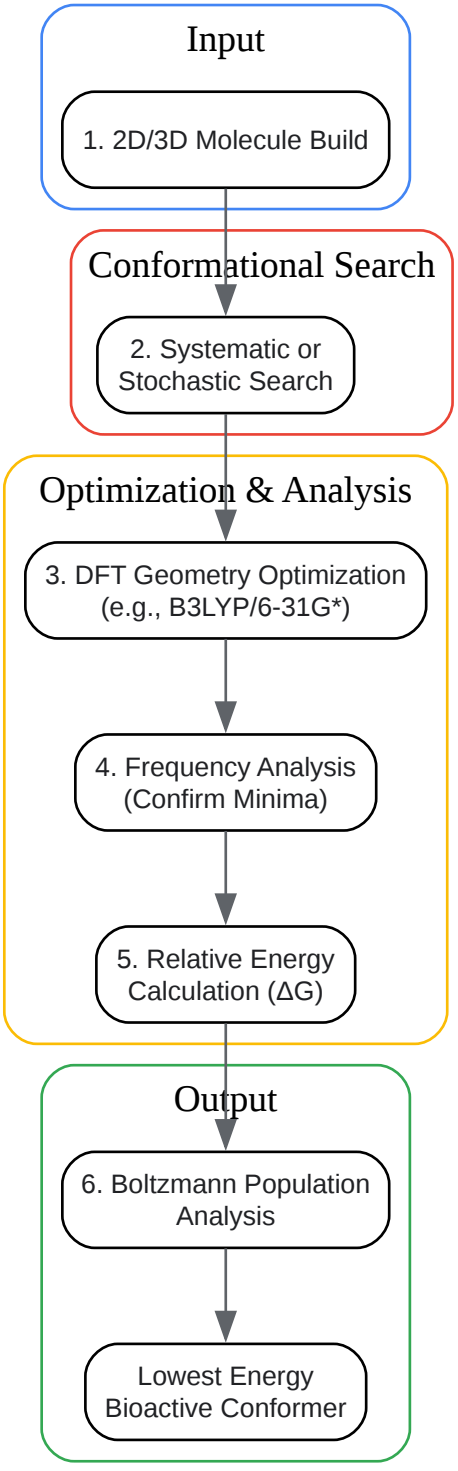

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Caption: Workflow for Conformational Analysis of Piperidine Derivatives.

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Part 2: Probing Electronic Structure with Quantum Chemistry

Quantum chemical calculations provide a lens to view the electronic landscape of a molecule, revealing properties that govern its reactivity and intermolecular interactions. Density Functional Theory (DFT) is the workhorse method in this domain, offering a favorable balance of computational cost and accuracy for drug-like molecules.[9]

Key Quantum Chemical Descriptors

- Frontier Molecular Orbitals (FMOs): The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are critical. The HOMO energy relates to the ability to donate electrons, while the LUMO energy relates to the ability to accept electrons. The HOMO-LUMO energy gap (ΔE) is an indicator of kinetic stability and chemical reactivity.[10] A smaller gap suggests a more reactive molecule.

- Molecular Electrostatic Potential (MEP): An MEP map visualizes the electrostatic potential on the electron density surface. It identifies electron-rich regions (negative potential, typically colored red), which are susceptible to electrophilic attack, and electron-poor regions (positive potential, blue), which are prone to nucleophilic attack. This is invaluable for understanding potential hydrogen bonding sites and other non-covalent interactions.

- Global Reactivity Descriptors: Parameters like electronegativity, chemical hardness, and softness can be derived from HOMO and LUMO energies to quantify the overall reactivity of the molecule.

Protocol for Quantum Chemical Calculations

- Input Preparation: Use the lowest-energy conformer identified from the conformational analysis as the starting geometry.

- Method Selection: Choose a DFT functional and basis set. The B3LYP functional with the 6-311++G(d,p) basis set is a common and reliable choice for organic molecules.[1]

- Calculation Type:

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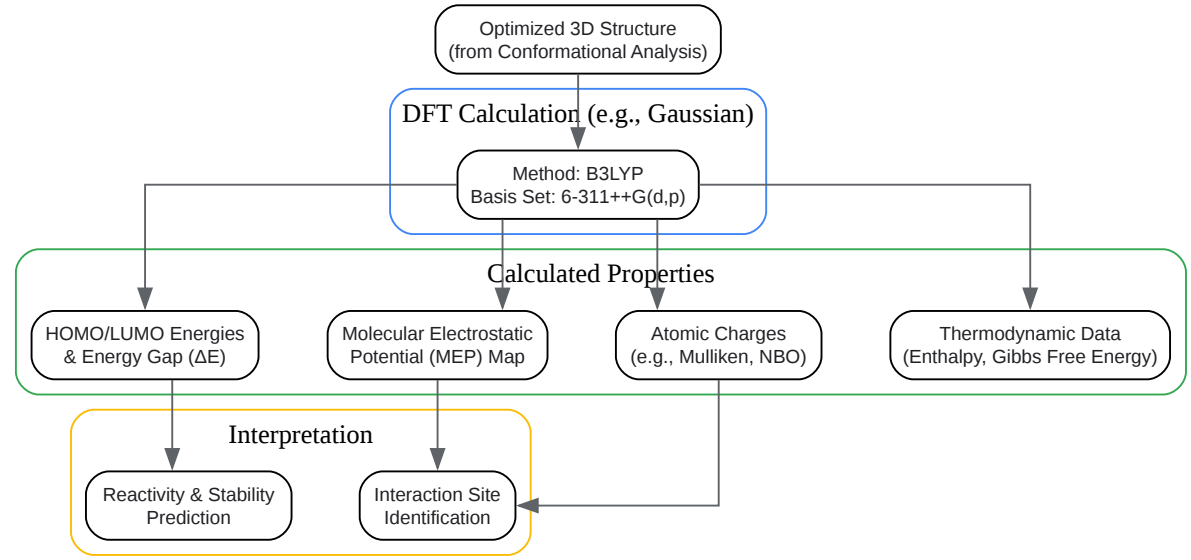
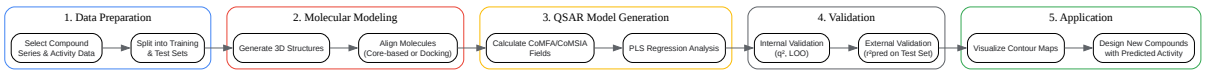
- Geometry Optimization (Opt): First, re-optimize the geometry at the chosen level of theory to ensure it is at a minimum on that potential energy surface.
- Frequency (Freq): Verify the optimized structure is a true minimum and obtain thermodynamic properties.
- Population Analysis (Pop=NBO or Pop=MK): Calculate atomic charges and analyze orbital contributions.

- Execution: Run the calculation using software like Gaussian.[11]
- Analysis: Visualize the results. Plot the HOMO and LUMO isosurfaces and generate the MEP map. Extract energy values and other calculated properties for analysis.





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Caption: Workflow of a 3D-QSAR (CoMFA/CoMSIA) Study.

Part 4: Simulating Target Interactions

While QSAR predicts what structural features are important for activity, molecular docking and molecular dynamics (MD) simulations predict how and why. These methods model the interaction between a ligand (the piperidine derivative) and its biological target (e.g., an enzyme or receptor) at an atomic level.

Molecular Docking

Molecular docking predicts the preferred orientation (pose) and binding affinity of a ligand within a protein's active site. [10]Programs like AutoDock Vina and Surflex-Dock use scoring functions to rank different poses, with lower binding energy values indicating more favorable interactions. [1]Docking studies are essential for:

- Elucidating the binding mode of known active compounds.
- Identifying key interactions (hydrogen bonds, hydrophobic contacts, etc.) that anchor the ligand.
- Virtual screening of compound libraries to identify potential new hits.
- Providing a structural basis for observed SAR.

Molecular Dynamics (MD) Simulations

While docking provides a static snapshot, MD simulations introduce dynamics. By solving Newton's equations of motion for every atom in the system over time (typically nanoseconds to microseconds), MD simulations can:

- Assess the stability of the docked ligand-protein complex.
- Reveal conformational changes in the protein upon ligand binding.

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- Provide a more accurate estimation of binding free energy through methods like MM/PBSA and MM/GBSA. [10] Protocol for Docking and MD Simulation
- Preparation of Receptor:
  - Obtain the 3D crystal structure of the target protein from the Protein Data Bank (PDB).
  - Prepare the protein by removing water molecules and co-ligands, adding hydrogen atoms, and assigning atomic charges.
- Preparation of Ligand:
  - Use the low-energy 3D structure of the piperidine-4-carboxamide.
  - Assign atomic charges and define rotatable bonds.
- Grid Generation: Define a grid box that encompasses the active site of the protein. The docking search will be confined to this space.
- Molecular Docking: Run the docking algorithm (e.g., AutoDock Vina) to generate and score multiple binding poses. [1]5. Pose Analysis: Analyze the top-ranked pose. Visualize the interactions (e.g., hydrogen bonds, pi-pi stacking) between the ligand and key amino acid residues in the active site. This analysis often explains the SAR data obtained from QSAR studies.
- MD Simulation (Optional but Recommended):
  - Take the best docked complex as the starting point.
  - Solvate the system in a water box with appropriate ions to neutralize the charge.
  - Perform energy minimization, followed by heating and equilibration steps.
  - Run a production MD simulation for a sufficient duration (e.g., 100 ns).
  - Analyze the trajectory for RMSD (Root Mean Square Deviation) to assess stability and RMSF (Root Mean Square Fluctuation) to identify flexible regions.

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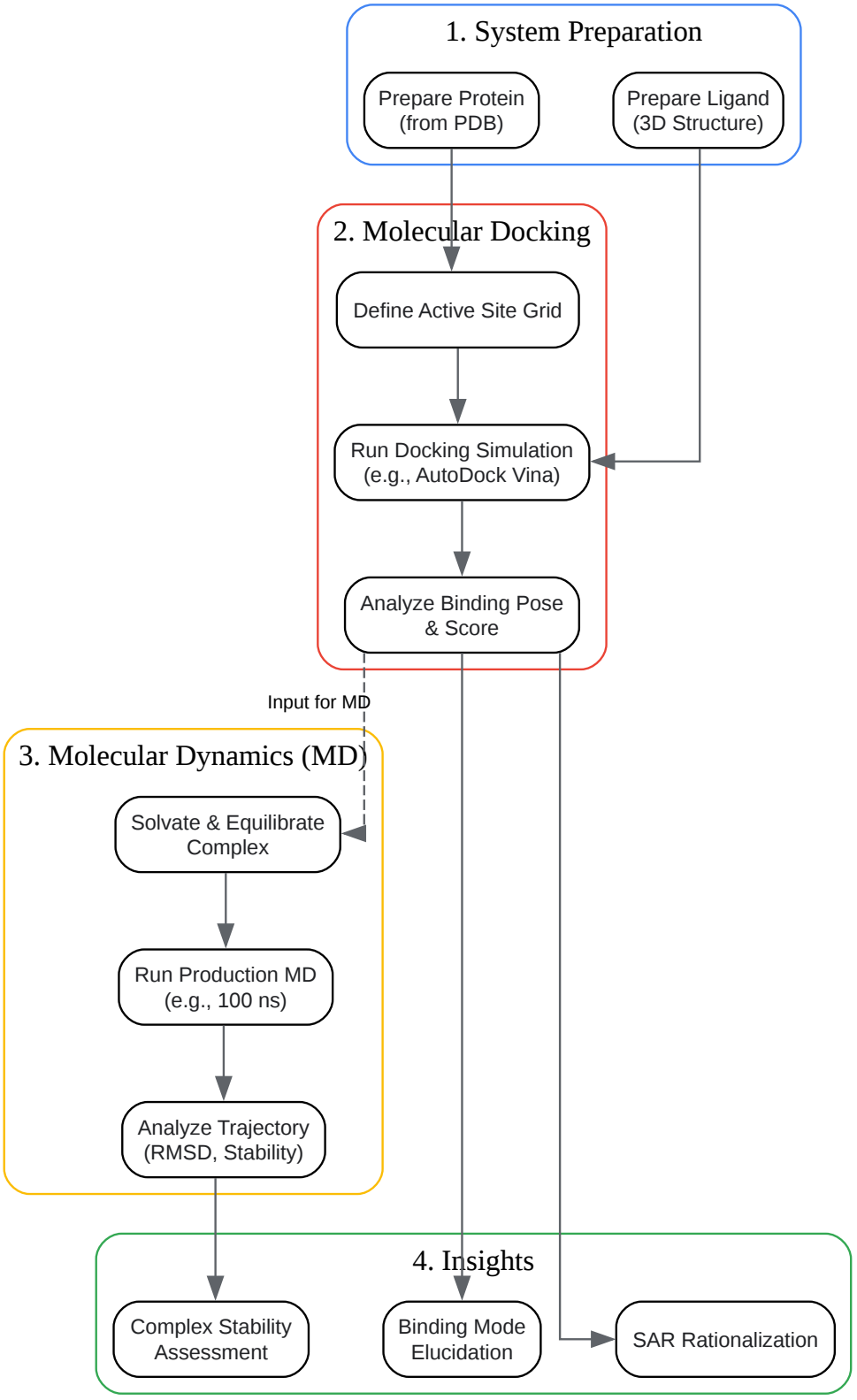

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Caption: Integrated Workflow for Molecular Docking and Dynamics.

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Conclusion: An Integrated Approach to Rational Drug Design

The theoretical study of substituted piperidine-4-carboxamides is a multi-faceted discipline that provides powerful predictive capabilities to modern drug discovery. By integrating conformational analysis, quantum chemical calculations, 3D-QSAR, and molecular docking, researchers can build a holistic understanding of a compound series. This computational synergy allows for the rational design of new molecules with enhanced potency and optimized properties, significantly reducing the time and cost associated with traditional trial-and-error synthesis and screening. As computational power and algorithmic accuracy continue to advance, these theoretical approaches will become ever more central to the development of next-generation therapeutics based on this versatile chemical scaffold.

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